

Proper Disposal of Donormil® (Doxylamine Succinate) in a Laboratory Setting

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Compound of Interest

Compound Name: Donormil

Cat. No.: B1670909

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This document provides essential safety and logistical information for the proper disposal of **Donormil®** and its active ingredient, doxylamine succinate, within a research, development, or laboratory environment. The following procedures are designed to ensure the safety of laboratory personnel and compliance with environmental regulations.

Hazard and Safety Profile

Donormil®, with the active ingredient doxylamine succinate, is an antihistamine. While not classified as a controlled substance by the DEA, it is categorized as a hazardous chemical. All handling and disposal must be conducted in accordance with federal, state, and local environmental control regulations.^[1]

Key Hazard Information:

Property/Hazard	Description
Chemical Formula	C ₁₇ H ₂₂ N ₂ O (Doxylamine)
Physical State	Solid, powder[1]
Acute Toxicity	Harmful if swallowed, in contact with skin, or if inhaled.[1][2]
Health Hazards	May cause skin, eye, and respiratory irritation. Prolonged or repeated exposure can affect the central nervous system and liver.[1]
Fire Hazard	May be combustible at high temperatures. Combustion byproducts include carbon oxides and nitrogen oxides.[1][3]
Incompatibilities	Strong oxidizing agents, acids, and bases.[1][3]

Standard Operating Procedure for Disposal

This protocol outlines the step-by-step process for the safe disposal of unused or expired **Donormil®** and materials contaminated with doxylamine succinate.

2.1 Personal Protective Equipment (PPE) and Engineering Controls:

- Always handle doxylamine succinate in a well-ventilated area, such as a laboratory fume hood, to minimize inhalation of dust.[1]
- Wear appropriate PPE, including chemical-resistant gloves, safety glasses with side shields, and a lab coat.[1]

2.2 Management of Spills:

- Minor Spills:
 - Clean up spills immediately, avoiding dust generation.[4]
 - Use a dry clean-up procedure; do not sweep up dry powder.[4] Instead, dampen the solid spill material with water before carefully transferring it to a suitable container.[5]

- Use absorbent paper dampened with water to pick up any remaining material.[\[5\]](#)
- Place all contaminated materials, including PPE, into a sealed, vapor-tight plastic bag labeled for chemical waste disposal.[\[1\]](#)[\[5\]](#)
- Wash the contaminated surface with a soap and water solution.[\[5\]](#)
- Major Spills:
 - Evacuate the immediate area and alert the designated safety officer or emergency responders.[\[4\]](#)
 - Prevent the spillage from entering drains or water courses.[\[4\]](#)
 - Follow established institutional procedures for large chemical spills.

2.3 Disposal of Unused Doxylamine Succinate and Contaminated Materials:

- Waste Collection:
 - Collect unused doxylamine succinate and any materials heavily contaminated with it in a suitable, sealed, and clearly labeled container.[\[1\]](#)
 - Do not mix doxylamine succinate waste with incompatible substances such as strong oxidizing agents, acids, or alkalis.[\[1\]](#)
- Labeling:
 - Label the waste container as "Hazardous Waste" and provide an accurate description of the contents.[\[1\]](#)
- Professional Disposal:
 - Arrange for the disposal of the contained waste through a licensed professional chemical waste disposal service.[\[1\]](#)
 - The recommended disposal method is incineration in a chemical incinerator equipped with an afterburner and scrubber.[\[1\]](#) This should be performed at a licensed chemical

destruction plant.[2]

- Do not discharge to sewer systems.[2]
- Disposal of Empty Containers:
 - Empty containers that held doxylamine succinate should be managed as hazardous waste.[1]
 - Containers can be triple-rinsed (or the equivalent), and the rinsate collected as hazardous waste. The container can then be offered for recycling or reconditioning.[2]
 - Alternatively, the packaging can be punctured to render it unusable and then disposed of in a sanitary landfill, if local regulations permit.[2]

Regulatory Framework

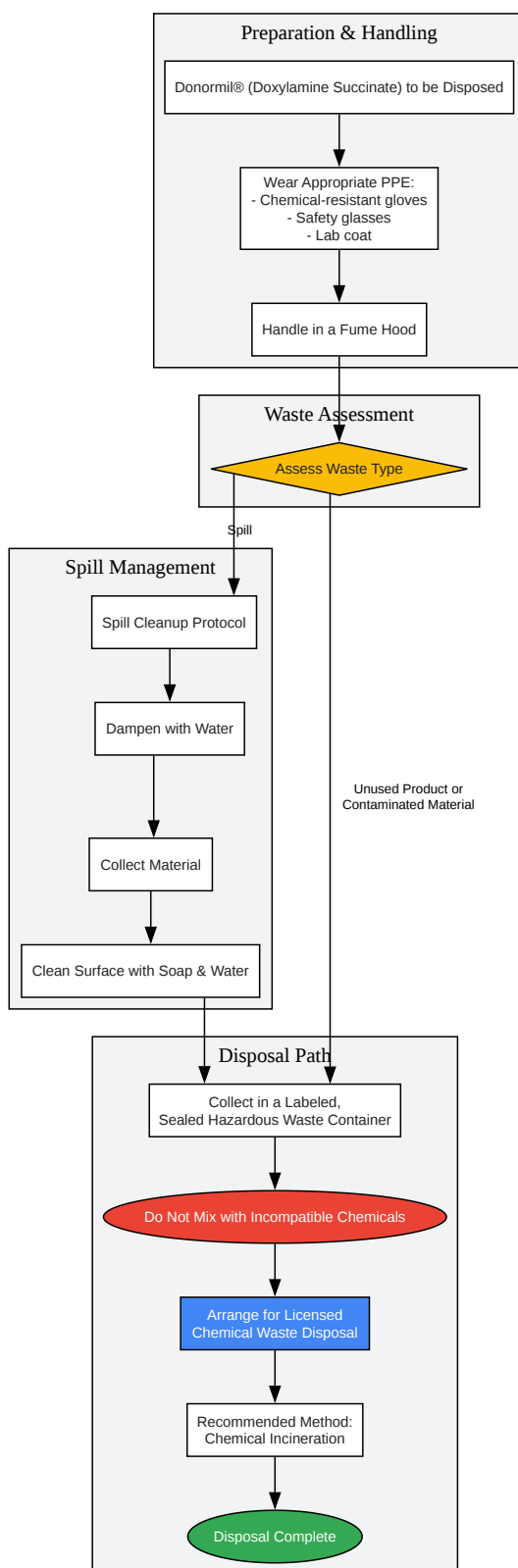
The disposal of pharmaceutical waste is governed by multiple agencies. In the United States, these primarily include:

- Environmental Protection Agency (EPA): Regulates hazardous waste under the Resource Conservation and Recovery Act (RCRA).[6][7]
- State Environmental Protection Agencies: May have more stringent regulations than federal laws.[6]

It is the responsibility of the chemical waste generator to accurately classify and dispose of the waste in accordance with all applicable regulations.[1][8]

Visual Workflow for Donormil® Disposal

The following diagram illustrates the decision-making process for the proper handling and disposal of **Donormil®** (doxylamine succinate) in a laboratory setting.



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Caption: Decision workflow for the safe disposal of **Donormil®**.

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